

# 2-Methoxy-4-(trifluoromethyl)thiazole-5-carboxylic acid CAS 1226776-93-7

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## Compound of Interest

	2-Methoxy-4-(trifluoromethyl)thiazole-5-carboxylic acid
Compound Name:	2-Methoxy-4-(trifluoromethyl)thiazole-5-carboxylic acid
Cat. No.:	B087911

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An In-Depth Technical Guide to **2-Methoxy-4-(trifluoromethyl)thiazole-5-carboxylic acid** (CAS 1226776-93-7)

## Introduction: A Heterocycle of Strategic Importance

**2-Methoxy-4-(trifluoromethyl)thiazole-5-carboxylic acid** is a specialized heterocyclic building block that has garnered significant interest within the realms of medicinal chemistry and agrochemical research.<sup>[1][2]</sup> Its structure is a sophisticated amalgamation of three key functional groups integrated into a thiazole core: a methoxy group at the 2-position, a trifluoromethyl group at the 4-position, and a carboxylic acid at the 5-position. This unique arrangement imparts a combination of desirable physicochemical properties, making it a valuable intermediate for the synthesis of more complex, high-value molecules.<sup>[2]</sup>

The thiazole ring itself is a well-established pharmacophore present in a multitude of approved drugs and biologically active agents, prized for its diverse therapeutic activities including antimicrobial and anticancer properties.<sup>[3][4]</sup> The strategic incorporation of a trifluoromethyl (-CF<sub>3</sub>) group is a widely used tactic in modern drug design.<sup>[5]</sup> This group is known to enhance critical properties such as metabolic stability, bioavailability, and lipophilicity by virtue of the high strength of the carbon-fluorine bond.<sup>[2][5][6]</sup> The carboxylic acid moiety serves as a versatile chemical handle, allowing for straightforward derivatization into esters, amides, or salts to modulate solubility and biological targeting.<sup>[2][7]</sup>

This guide provides a comprehensive technical overview of this compound, intended for researchers and drug development professionals seeking to leverage its unique characteristics in their synthetic programs.

## Physicochemical and Handling Properties

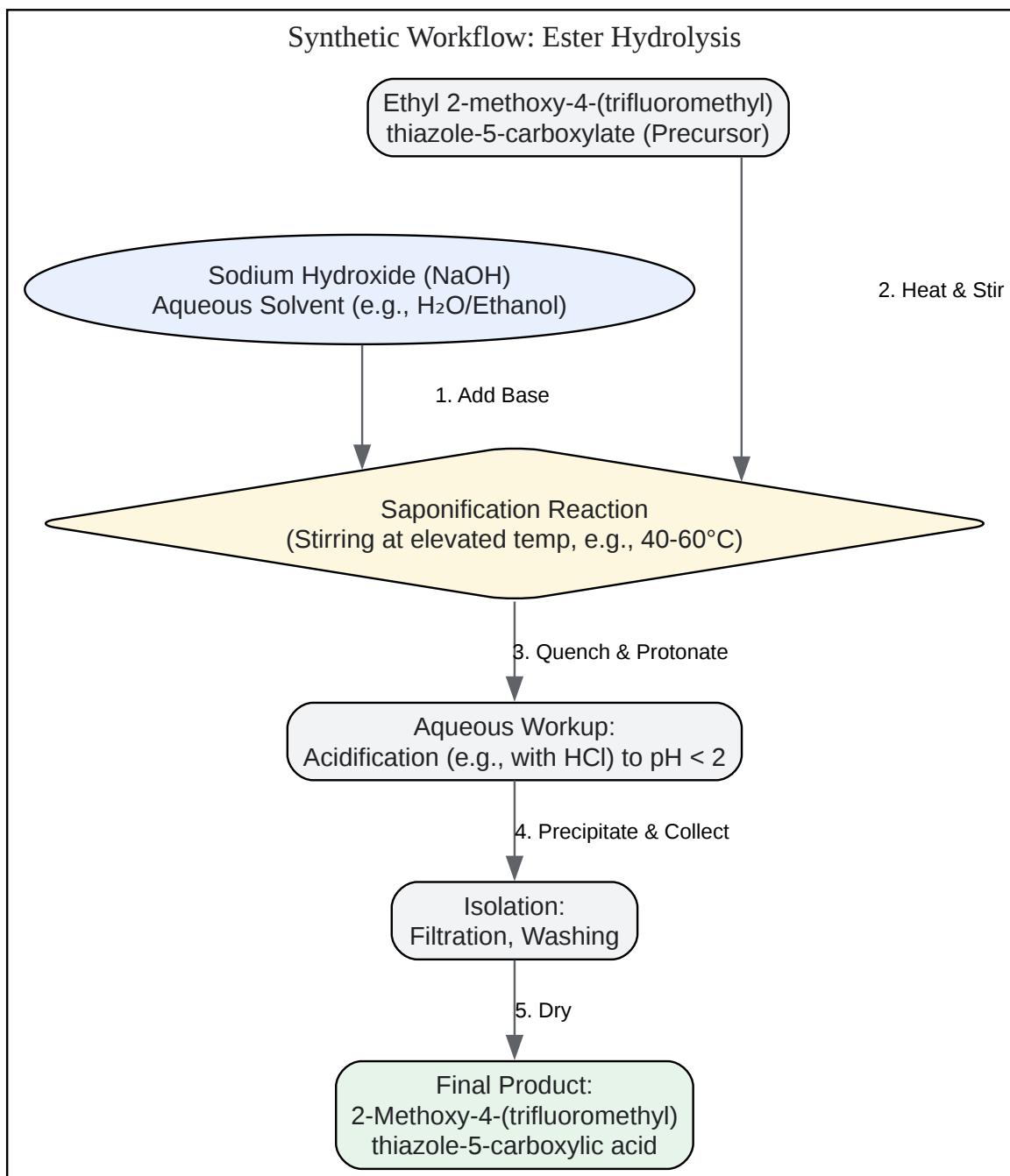
The compound is typically supplied as a white to yellow crystalline powder with a purity of 97% or higher.<sup>[8][9]</sup> Proper handling and storage are crucial for maintaining its integrity.

Property	Value	Source(s)
CAS Number	1226776-93-7	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> F <sub>3</sub> NO <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
Molecular Weight	227.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[10]</a>
IUPAC Name	2-methoxy-4-(trifluoromethyl)-1,3-thiazole-5-carboxylic acid	<a href="#">[8]</a>
Appearance	White to yellow powder or crystal	<a href="#">[8]</a>
Purity	≥97%	<a href="#">[2]</a> <a href="#">[8]</a>
Storage	Room temperature, in a dry, sealed environment	<a href="#">[2]</a> <a href="#">[8]</a>
InChI Key	DAGFIURSOZGKLT-UHFFFAOYSA-N	<a href="#">[8]</a> <a href="#">[11]</a>

## Synthesis and Mechanistic Considerations

While specific proprietary synthesis routes may vary, a common and logical final step for producing **2-Methoxy-4-(trifluoromethyl)thiazole-5-carboxylic acid** involves the saponification (base-catalyzed hydrolysis) of its corresponding ethyl ester precursor. This method is well-documented for analogous 2-alkyl-4-(trifluoromethyl)thiazole systems and represents a reliable and high-yielding transformation.<sup>[7][12][13]</sup>

The causality behind this choice of reaction is its efficiency and simplicity. The ester serves as a stable protecting group for the carboxylic acid during earlier, potentially harsh reaction steps required to construct the trifluoromethylated thiazole ring. The final hydrolysis is a clean deprotection step that is typically straightforward to perform and purify.



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Caption: General workflow for the synthesis via ester hydrolysis.

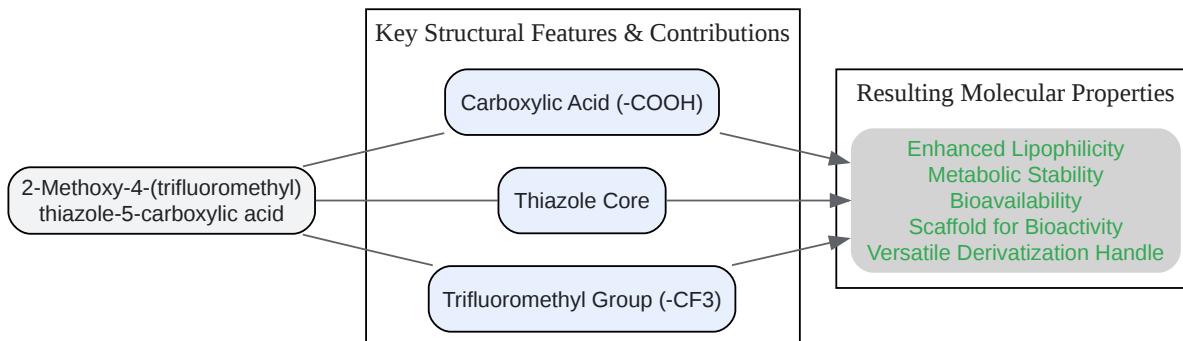
## Experimental Protocol: Saponification of Ethyl 2-Methoxy-4-(trifluoromethyl)thiazole-5-carboxylate

This protocol is a representative procedure based on established methods for analogous compounds.[\[7\]](#)[\[12\]](#)

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve the starting material, Ethyl 2-methoxy-4-(trifluoromethyl)thiazole-5-carboxylate, in a suitable solvent mixture such as ethanol and water.
- **Addition of Base:** While stirring, add an aqueous solution of sodium hydroxide (NaOH) (typically 1.5 to 2.0 molar equivalents). The reaction is often performed at a concentration that ensures all reactants remain in solution.
- **Heating and Monitoring:** Heat the reaction mixture to a moderate temperature (e.g., 40-60 °C) and stir for several hours until the reaction is complete.[\[7\]](#) Reaction progress can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) by observing the disappearance of the starting ester.
- **Workup and Acidification:** After cooling the mixture to room temperature, remove the organic solvent (ethanol) under reduced pressure. Dilute the remaining aqueous solution with water. Slowly add a concentrated acid, such as hydrochloric acid (HCl), to the stirred solution until the pH is adjusted to be strongly acidic (pH ≤ 2).[\[12\]](#)[\[13\]](#) This protonates the carboxylate salt, causing the desired carboxylic acid product to precipitate out of the solution.
- **Isolation and Purification:** Collect the resulting solid precipitate by vacuum filtration. Wash the filter cake thoroughly with cold water to remove any inorganic salts. The product is then dried in a vacuum oven to yield the final **2-Methoxy-4-(trifluoromethyl)thiazole-5-carboxylic acid**. Purity can be assessed by HPLC and NMR.

## Applications in Research and Development

The primary utility of this compound is as a sophisticated intermediate in the synthesis of novel bioactive molecules.[2] Its structural features are deliberately designed to impart advantageous properties to the final target compounds.



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Caption: Relationship between structural features and molecular properties.

- Agrochemicals: The trifluoromethyl-thiazole motif is a component of modern fungicides and herbicides.[2] The compound serves as a key building block for creating new crop protection agents where metabolic stability and potent bioactivity are required.[2][14]
- Pharmaceuticals: In drug discovery, this intermediate is used to construct complex molecules for various therapeutic targets. The thiazole ring is a known pharmacophore, and the -CF<sub>3</sub> group can improve a drug candidate's pharmacokinetic profile.[4][5][6] The carboxylic acid allows for coupling with amines or alcohols to form amides and esters, respectively, which are common linkages in drug molecules.[7]
- Materials Science: Fluorinated organic compounds are also explored for their potential in creating advanced materials, such as specialized polymers and coatings.[3]

## Safety and Handling

While a comprehensive chemical safety assessment has not been conducted, standard laboratory precautions should be observed when handling this compound.[15]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses, and a lab coat.
- Handling: Avoid inhalation of dust. Use in a well-ventilated area or a fume hood. Wash hands thoroughly after handling.
- Storage: Keep the container tightly sealed in a dry place at room temperature.[2][8]

## Conclusion

**2-Methoxy-4-(trifluoromethyl)thiazole-5-carboxylic acid** is more than a simple chemical reagent; it is a product of rational design, embodying key structural motifs sought after in modern chemical synthesis. Its trifluoromethyl group offers metabolic robustness, while the thiazole core provides a proven biological scaffold and the carboxylic acid ensures synthetic versatility. For scientists in drug discovery and agrochemical development, this compound represents a valuable and powerful tool for accessing novel and potentially superior active ingredients.

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